

CAS number and molecular formula of 1-Chloro-3-methylpentane

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Compound of Interest

Compound Name: 1-Chloro-3-methylpentane

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An In-depth Technical Guide to 1-Chloro-3-methylpentane

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **1-Chloro-3-methylpentane**, a halogenated alkane with applications in organic synthesis. This document details its chemical and physical properties, provides experimental protocols for its synthesis and reactions, and includes visualizations of key chemical processes.

Core Data Presentation Chemical and Physical Properties

Quantitative data for **1-Chloro-3-methylpentane** is summarized in the table below. It is important to note that while some experimental data for related isomers is available, specific experimental values for **1-Chloro-3-methylpentane** are not widely published. The data presented here are primarily computed values sourced from comprehensive chemical databases.



Property	Value	Source
CAS Number	62016-93-7	[1][2]
Molecular Formula	C ₆ H ₁₃ Cl	[1][2]
Molecular Weight	120.62 g/mol	[1][3]
IUPAC Name	1-chloro-3-methylpentane	[1]
Canonical SMILES	CCC(C)CCCI	[1]
InChI	InChI=1S/C6H13Cl/c1-3-6(2)4- 5-7/h6H,3-5H2,1-2H3	[1]
InChlKey	NRLWLQUJUTWEJD- UHFFFAOYSA-N	[1]
XLogP3-AA (Computed)	3.0	[3]
Topological Polar Surface Area (Computed)	0 Ų	[1]
Heavy Atom Count (Computed)	7	
Rotatable Bond Count (Computed)	3	_
Complexity (Computed)	80.6	_

Experimental Protocols

Detailed methodologies for the synthesis and key reactions of **1-Chloro-3-methylpentane** are provided below. These protocols are based on established organic chemistry principles and procedures for similar compounds.

Synthesis of 1-Chloro-3-methylpentane

1. From 3-Methylpentan-1-ol via Nucleophilic Substitution with Thionyl Chloride



This method involves the conversion of the primary alcohol, 3-methylpentan-1-ol, to the corresponding alkyl chloride using thionyl chloride.

Materials:

- 3-Methylpentan-1-ol
- Thionyl chloride (SOCl₂)
- Pyridine (optional, as a scavenger for HCl)
- Anhydrous diethyl ether
- Saturated sodium bicarbonate solution
- · Anhydrous magnesium sulfate
- Round-bottom flask, reflux condenser, dropping funnel, magnetic stirrer, heating mantle, separatory funnel, distillation apparatus.

Procedure:

- In a dry round-bottom flask equipped with a magnetic stirrer, dropping funnel, and reflux condenser, dissolve 3-methylpentan-1-ol in anhydrous diethyl ether under an inert atmosphere (e.g., nitrogen or argon).
- Cool the flask in an ice bath to 0°C.
- Slowly add thionyl chloride dropwise from the dropping funnel to the stirred solution. If pyridine is used, it can be added prior to the thionyl chloride.
- After the addition is complete, remove the ice bath and allow the reaction mixture to warm to room temperature.
- Gently reflux the mixture for 1-2 hours using a heating mantle.
- Cool the reaction mixture to room temperature and carefully pour it over crushed ice.



- Transfer the mixture to a separatory funnel and wash with a saturated sodium bicarbonate solution to neutralize any excess acid.
- Separate the organic layer and wash it with water and then brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and remove the solvent by rotary evaporation.
- Purify the crude **1-Chloro-3-methylpentane** by distillation.
- 2. From 3-Methylpentane via Free Radical Chlorination

This method involves the direct chlorination of 3-methylpentane using a free radical initiator, typically UV light. It's important to note that this method will produce a mixture of chlorinated isomers, and separation of the desired **1-Chloro-3-methylpentane** would be necessary.[4]

Materials:

- 3-Methylpentane
- Chlorine gas (Cl₂) or Sulfuryl chloride (SO₂Cl₂)
- A free radical initiator (e.g., AIBN) or a UV lamp
- Anhydrous sodium carbonate
- Distillation apparatus

Procedure:

- Place 3-methylpentane in a reaction vessel equipped with a gas inlet, a condenser, and a stirrer.
- Initiate the reaction by either irradiating the mixture with a UV lamp or by adding a catalytic amount of a free radical initiator and heating.
- Slowly bubble chlorine gas through the reaction mixture or add sulfuryl chloride dropwise.



- Monitor the reaction progress using gas chromatography (GC).
- Once the desired level of conversion is achieved, stop the reaction and neutralize any remaining acid by washing with a dilute solution of anhydrous sodium carbonate.
- Dry the organic layer and fractionally distill the mixture to isolate **1-Chloro-3-methylpentane** from other isomers and unreacted starting material.

Key Reactions of 1-Chloro-3-methylpentane

1. SN2 Reaction with Sodium Iodide (Finkelstein Reaction)

This is a classic example of a bimolecular nucleophilic substitution (SN2) reaction where the chlorine atom is displaced by an iodide ion.[5][6]

Materials:

- 1-Chloro-3-methylpentane
- Sodium iodide (Nal)
- Acetone (anhydrous)
- Round-bottom flask, reflux condenser, magnetic stirrer, heating mantle.

Procedure:

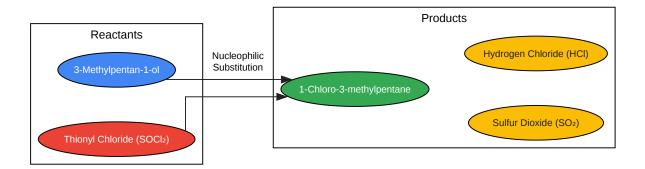
- In a round-bottom flask, dissolve sodium iodide in anhydrous acetone.
- Add 1-Chloro-3-methylpentane to the solution.
- Reflux the mixture with stirring. The reaction progress can be monitored by the formation of a
 white precipitate (sodium chloride), which is insoluble in acetone.
- After the reaction is complete (as determined by TLC or GC), cool the mixture to room temperature.
- · Filter off the sodium chloride precipitate.



- Evaporate the acetone from the filtrate.
- The remaining residue can be purified by distillation to yield 1-lodo-3-methylpentane.

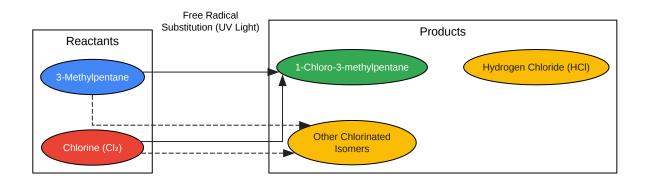
Mandatory Visualizations

The following diagrams, generated using the DOT language, illustrate the key chemical processes described in this guide.



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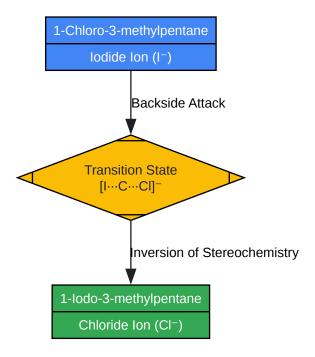
Caption: Synthesis of 1-Chloro-3-methylpentane from 3-Methylpentan-1-ol.



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Caption: Free radical chlorination of 3-Methylpentane leading to a mixture of products.



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 `3^(ul@):2^(ul@):1^(ul@)` =6:4:1. Relative amounts of A,B,C and D formed are [allen.in]
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